

# Essential Safety and Logistical Information for Handling Butyric Acid-d2

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## Compound of Interest

Compound Name: *Butyric acid - d2*

Cat. No.: *B1147754*

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This document provides comprehensive guidance on the safe handling, personal protective equipment (PPE), and disposal of Butyric acid-d2 for researchers, scientists, and drug development professionals. The information is curated to ensure laboratory safety and build trust by providing value beyond the product itself. Butyric acid-d2 is a deuterated analog of butyric acid, and while its chemical properties are similar, adherence to strict safety protocols is paramount.<sup>[1][2]</sup>

## Hazard Identification and Personal Protective Equipment (PPE)

Butyric acid is a corrosive and combustible liquid that can cause severe skin burns and eye damage.<sup>[3][4]</sup> It is also harmful if swallowed and may cause respiratory irritation. The pungent, obnoxious odor is a key characteristic.<sup>[4][5]</sup> Therefore, appropriate PPE is essential to minimize exposure.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles and a face shield.	Protects against splashes and vapors that can cause serious eye damage.[3][4]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene).	Prevents skin contact, which can cause severe burns.[3][6] It is recommended to check the resistance of gloves to chemicals with the supplier.[6] [7]
Body Protection	A chemical-resistant apron or lab coat.	Protects against splashes and contamination of personal clothing.[3][4]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [3][4][5] If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.	Prevents inhalation of vapors, which can cause respiratory irritation.

## Safe Handling and Storage

Proper handling and storage are critical to prevent accidents and maintain the integrity of Butyric acid-d2.

Handling Procedures:

- Always handle Butyric acid-d2 in a well-ventilated area or a chemical fume hood.[3][4][5]
- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe in vapors or mist.[3]

- Keep away from heat, sparks, open flames, and other ignition sources.[3][8]
- Wash hands thoroughly after handling.[3][4]

#### Storage Conditions:

- Store in a cool, dry, and well-ventilated area.[1][5]
- Keep the container tightly closed.[6]
- Store at 2-8°C.[1]
- Store away from incompatible materials such as strong oxidizing agents, strong alkalis, and reducing agents.[8]

## Emergency Procedures

In the event of an emergency, immediate and appropriate action is crucial.

Emergency Situation	Procedural Steps
Skin Contact	Immediately remove all contaminated clothing. [3][5] Rinse the affected skin with plenty of water for 15-20 minutes.[3] Seek immediate medical attention.[3][6]
Eye Contact	Immediately rinse cautiously with water for several minutes.[3][5] Remove contact lenses if present and easy to do so.[3][5] Continue rinsing and seek immediate medical attention.[3][5]
Inhalation	Move the person to fresh air and keep them at rest in a position comfortable for breathing.[3][5] If breathing is difficult, give oxygen. Seek medical advice if discomfort or irritation persists.[3]
Ingestion	Rinse mouth with water.[3][5][6] Do NOT induce vomiting.[3][5] Seek immediate medical attention.[3][5][6]
Spill	Evacuate the area and ensure adequate ventilation.[3] Remove all ignition sources.[4][5] Contain the spill with an inert absorbent material (e.g., sand, vermiculite).[4][5][8] Neutralize the spill with sodium bicarbonate or calcium hydroxide.[4][5] Collect the waste in a sealed container for disposal.[4][5]

## Disposal Plan

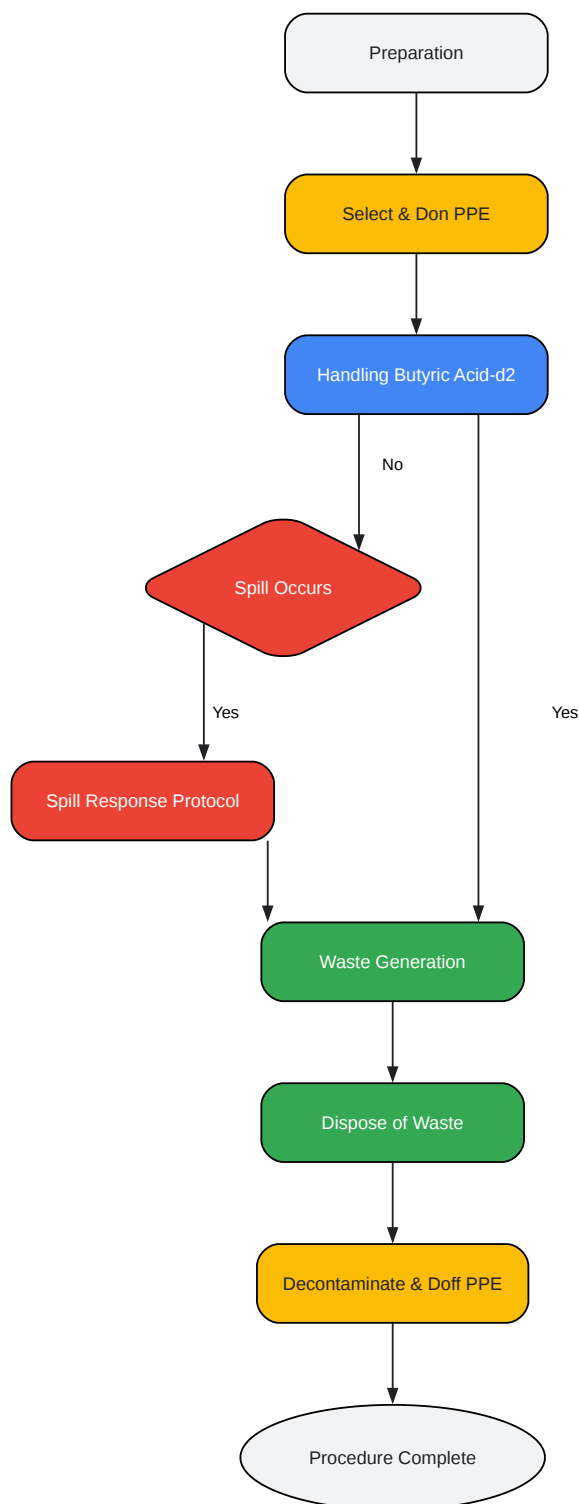
Butyric acid-d2 and its contaminated materials must be disposed of as hazardous waste.

Disposal Guidelines:

- Dispose of contents and containers in accordance with local, regional, and national regulations.[8]

- Do not dispose of with household garbage.[3]
- Do not empty into drains.[8]
- Contaminated materials (e.g., absorbent pads, gloves) should be placed in a sealed, labeled container for hazardous waste disposal.

The following diagram illustrates the workflow for the safe handling of Butyric acid-d2.



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Caption: Workflow for the safe handling of Butyric acid-d2.

## Quantitative Data

The following table summarizes key quantitative data for Butyric Acid. This data is considered relevant for Butyric acid-d2 due to the chemical similarities.

Property	Value	Source
Boiling Point	~163-165 °C	[1]
Oral LD50 (rat)	2,940 mg/kg	[3]
Dermal LD50 (rabbit)	6,083 mg/kg	[3]
Flash Point	72 °C	[5]
Autoignition Temperature	443 °C	[5]
Flammability Limits	LEL: 2%, UEL: 10%	[5]

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